

CAS number for trans-1,2-Cyclopentanediol

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Compound of Interest

Compound Name: *trans-1,2-Cyclopentanediol*

CAS No.: 930-46-1

Cat. No.: B128426

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An In-depth Technical Guide to **trans-1,2-Cyclopentanediol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trans-1,2-cyclopentanediol**, a key building block in organic synthesis, particularly for the development of chiral ligands and novel therapeutic agents. This document details its chemical and physical properties, spectroscopic data, synthesis protocols, and its applications in research and development.

Chemical Identity and Properties

- Chemical Name: **trans-1,2-Cyclopentanediol**
- Synonyms: trans-Cyclopentane-1,2-diol^[1]
- CAS Number: 5057-99-8^{[1][2][3][4][5][6][7]}

Physical and Chemical Properties

The fundamental physical and chemical properties of **trans-1,2-cyclopentanediol** are summarized in the table below, providing a quick reference for experimental planning.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ O ₂	[1][2][3][5][6]
Molecular Weight	102.13 g/mol	[2][4]
Appearance	Off-white crystalline powder	[7]
Melting Point	54-56 °C	[2][4][8]
Boiling Point	136 °C at 21.5 mmHg	[4]
InChI Key	VCVOSERVUCJNPR-RFZPGFLSSA-N	[4]
SMILES	<chem>O[C@@H]1CCCC[C@H]1O</chem>	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **trans-1,2-cyclopentanediol**. Key spectral information is tabulated below.

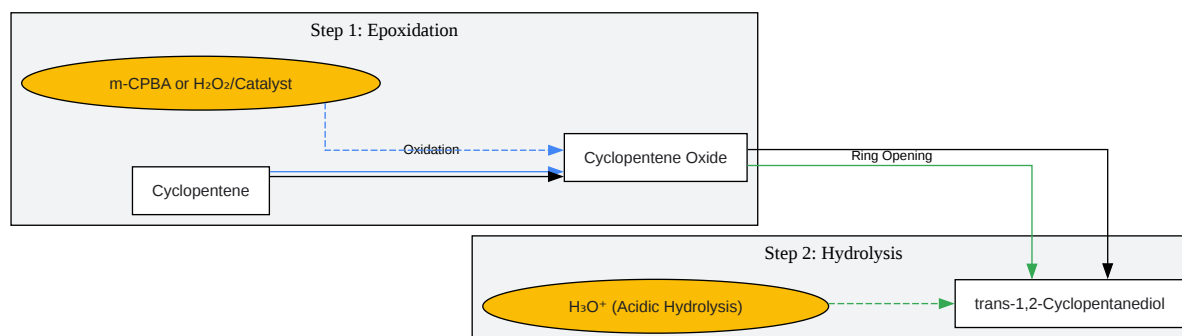
Spectrum Type	Data Source	Key Features/Notes
¹ H NMR	Sigma-Aldrich	Data available through spectral databases.
IR	NIST WebBook, Sigma-Aldrich	Characteristic O-H and C-O stretching bands are prominent. The spectrum is available in various formats.[2][5]
Mass Spectrometry (GC-MS)	NIST Mass Spectrometry Data Center	The mass spectrum shows fragmentation patterns useful for structural confirmation.[2][3]

Synthesis of trans-1,2-Cyclopentanediol

The most common and efficient synthesis of **trans-1,2-cyclopentanediol** involves a two-step process starting from cyclopentene. This process is outlined in the workflow diagram and

detailed in the experimental protocol below.

Synthesis Workflow



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Caption: Synthesis of **trans-1,2-Cyclopentanediol** from Cyclopentene.

Detailed Experimental Protocol

This protocol is based on the epoxidation of cyclopentene followed by acid-catalyzed hydrolysis, a widely accepted method for producing trans-diols.[9] A similar, well-documented procedure for the synthesis of trans-1,2-cyclohexanediol provides a reliable framework for this synthesis.[10][11]

Materials:

- Cyclopentene
- meta-Chloroperoxybenzoic acid (m-CPBA) or 30% Hydrogen Peroxide (H₂O₂)
- Dichloromethane (DCM) or another suitable solvent

- Aqueous solution of a mineral acid (e.g., H_2SO_4 or HCl) for hydrolysis
- Sodium bicarbonate (NaHCO_3) solution
- Sodium sulfite (Na_2SO_3) solution
- Magnesium sulfate (MgSO_4) or other suitable drying agent
- Standard laboratory glassware for reaction, workup, and purification

Procedure:

Step 1: Epoxidation of Cyclopentene

- Dissolve cyclopentene in a suitable solvent such as dichloromethane in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- Slowly add a solution of an epoxidizing agent, such as m-CPBA, to the stirred cyclopentene solution. The addition should be portion-wise to control the exothermic reaction.
- After the addition is complete, allow the reaction to stir at room temperature and monitor its progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium sulfite to destroy any excess peroxide.
- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate to remove m-chlorobenzoic acid, followed by a water wash.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude cyclopentene oxide.

Step 2: Acid-Catalyzed Hydrolysis of Cyclopentene Oxide

- To the crude cyclopentene oxide, add an aqueous solution of a dilute mineral acid (e.g., 0.1 M H_2SO_4).

- Heat the mixture with stirring. The reaction progress can be monitored by the disappearance of the water-insoluble epoxide layer.
- Once the reaction is complete, cool the mixture to room temperature and neutralize it with a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer multiple times with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic extracts, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **trans-1,2-cyclopentanediol**.
- Purify the crude product by recrystallization or column chromatography to obtain pure **trans-1,2-cyclopentanediol**.

Applications in Research and Drug Development

trans-1,2-Cyclopentanediol is a valuable chiral building block in asymmetric synthesis. Its primary applications are in the synthesis of chiral ligands for transition-metal-catalyzed reactions and as a precursor for biologically active molecules.

Chiral Ligand Synthesis

The diol functionality of **trans-1,2-cyclopentanediol** serves as a chiral scaffold for the synthesis of various types of ligands, including phosphines, which are crucial in asymmetric catalysis. These ligands are instrumental in producing enantiomerically pure compounds, a critical aspect of modern drug development.

Precursor for Biologically Active Molecules

While **trans-1,2-cyclopentanediol** itself is not typically the active pharmacophore, its structural motif is incorporated into more complex molecules with therapeutic potential. For instance, related structures like cyclopentane-1,2-diones have been investigated as bio-isosteres for carboxylic acids in drug design. In one study, a cyclopentane-1,2-dione derivative of a known thromboxane A2 prostanoid (TP) receptor antagonist demonstrated potent activity, with an IC_{50} value comparable to its carboxylic acid parent compound.^[12] This highlights the potential of the cyclopentane diol scaffold in the development of novel therapeutics.

Safety and Handling

trans-1,2-Cyclopentanediol is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.[2][8]

GHS Hazard Statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handle the compound in a well-ventilated area or a fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials.

This technical guide provides essential information for the safe handling, synthesis, and application of **trans-1,2-cyclopentanediol** in a research and development setting. For more detailed information, consult the referenced literature and safety data sheets (SDS) from suppliers.

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